

# Application Notes and Protocols for $\text{Li}_2\text{WO}_4$ in Scintillation Detectors

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## Compound of Interest

Compound Name: *Lithium tungstate*

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## Introduction to Lithium Tungstate ( $\text{Li}_2\text{WO}_4$ ) Scintillation Detectors

**Lithium tungstate** ( $\text{Li}_2\text{WO}_4$ ) is an inorganic scintillating crystal with promising applications in the field of rare-event searches, including the detection of dark matter and the search for neutrinoless double beta decay.[1][2] Its key advantages include excellent intrinsic radiopurity, with uranium and thorium levels reported to be below 0.5 mBq/kg, and a high sensitivity to neutron interactions through the  ${}^6\text{Li}(n,\alpha){}^3\text{H}$  reaction.[1][2] When operated as a cryogenic scintillating calorimeter at milli-Kelvin temperatures,  $\text{Li}_2\text{WO}_4$  provides simultaneous readout of both heat (phonons) and scintillation light, enabling powerful particle discrimination. This capability allows for the effective rejection of background radiation, a critical requirement for sensitive rare-event searches.

## Key Applications

The unique properties of  $\text{Li}_2\text{WO}_4$  make it a compelling candidate for several cutting-edge physics experiments:

- **Dark Matter Searches:** The presence of  ${}^7\text{Li}$  makes  $\text{Li}_2\text{WO}_4$  an ideal target for studying spin-dependent dark matter interactions, particularly in the low-mass region.[3]

- **Neutrinoless Double Beta Decay ( $0\nu\beta\beta$ ) Experiments:** While not containing a  $0\nu\beta\beta$  candidate isotope itself, its excellent performance as a cryogenic detector makes it a valuable material for developing and testing the technologies required for next-generation  $0\nu\beta\beta$  experiments like CUPID.
- **Neutron Detection:** The high neutron cross-section of  $^6\text{Li}$  allows for the development of sensitive neutron detectors, which can also serve to monitor neutron backgrounds in other rare-event searches.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Coherent Elastic Neutrino-Nucleus Scattering (CEvNS):** The low energy threshold achievable with  $\text{Li}_2\text{WO}_4$  cryogenic calorimeters makes them suitable for the detection of CEvNS.[\[1\]](#)[\[2\]](#)

## Performance Characteristics of $\text{Li}_2\text{WO}_4$ Scintillation Detectors

The performance of  $\text{Li}_2\text{WO}_4$  as a scintillating calorimeter is characterized by several key metrics. The following table summarizes the reported quantitative data for a  $\text{Li}_2\text{WO}_4$  crystal operated as a cryogenic scintillating calorimeter.

Performance Metric	Value	Experimental Conditions	Reference
Energy Resolution (Baseline)	0.5 keV RMS	Cryogenic operation	<a href="#">[1]</a> <a href="#">[2]</a>
Low-Energy Threshold	~1.5 keV	Cryogenic operation	<a href="#">[1]</a> <a href="#">[2]</a>
Particle Discrimination ( $\beta/\gamma$ vs. $\alpha$ )	> $6\sigma$ separation	Above 300 keV, light-yield based	<a href="#">[1]</a> <a href="#">[2]</a>
Radiopurity (U/Th levels)	< 0.5 mBq/kg	Underground measurement	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

This section provides detailed methodologies for the key experiments involving  $\text{Li}_2\text{WO}_4$  scintillation detectors, from crystal growth to performance characterization.

## Protocol 1: $\text{Li}_2\text{WO}_4$ Single Crystal Growth by the Czochralski Method

The Czochralski method is a widely used technique for growing large, high-quality single crystals from a melt. The following protocol is a general guideline for the growth of  $\text{Li}_2\text{WO}_4$  crystals, based on established procedures for similar materials like  $\text{Li}_2\text{MoO}_4$ .

Materials and Equipment:

- High-purity  $\text{Li}_2\text{WO}_4$  powder (synthesized from high-purity  $\text{Li}_2\text{CO}_3$  and  $\text{WO}_3$ )
- Platinum crucible
- Czochralski crystal grower with a multi-zone resistance furnace
- Seed crystal of  $\text{Li}_2\text{WO}_4$  with the desired crystallographic orientation
- Inert gas supply (e.g., Argon)
- Crystal pulling and rotation mechanism
- Temperature control system

Procedure:

- Preparation:
  - Synthesize  $\text{Li}_2\text{WO}_4$  powder by a solid-state reaction of stoichiometric amounts of high-purity lithium carbonate ( $\text{Li}_2\text{CO}_3$ ) and tungsten trioxide ( $\text{WO}_3$ ).
  - Thoroughly clean the platinum crucible.
  - Load the synthesized  $\text{Li}_2\text{WO}_4$  powder into the crucible.
- Melting:

- Place the crucible inside the Czochralski furnace.
- Heat the furnace to a temperature slightly above the melting point of  $\text{Li}_2\text{WO}_4$  (~742 °C) in an inert atmosphere to prevent contamination.
- Allow the powder to melt completely and homogenize the melt.
- Seeding:
  - Lower a seed crystal attached to the puller rod until it just touches the surface of the melt.
  - Allow the seed to partially melt to ensure a good connection with the growing crystal.
- Crystal Growth:
  - Slowly pull the seed upward while rotating it. Typical pulling rates for similar tungstates are in the range of 1-5 mm/hour, and rotation rates are around 10-30 rpm.
  - Carefully control the temperature of the melt and the temperature gradients in the furnace to maintain a stable crystal-melt interface and control the crystal diameter. A low-thermal-gradient Czochralski (LTG Cz) setup is often preferred for growing high-quality crystals.
  - Continue the pulling and rotation until a crystal of the desired length is grown.
- Cooling:
  - After the growth is complete, slowly withdraw the crystal from the melt.
  - Cool the crystal down to room temperature over a period of several hours to days to minimize thermal stress and prevent cracking.

## Protocol 2: Fabrication of a $\text{Li}_2\text{WO}_4$ Cryogenic Scintillating Calorimeter

This protocol describes the assembly of a  $\text{Li}_2\text{WO}_4$  crystal into a cryogenic detector module.

Materials and Equipment:

- High-quality  $\text{Li}_2\text{WO}_4$  single crystal
- Cryogenic light detector (e.g., a Germanium-based bolometer)
- Neutron Transmutation Doped (NTD) Ge thermistor or Transition Edge Sensor (TES) for heat readout
- PTFE (Teflon) supports for holding the crystal
- Optical reflector (e.g., 3M Vikuiti™ Enhanced Specular Reflector)
- Epoxy or glue for sensor attachment
- Dilution refrigerator
- Low-noise readout electronics

#### Procedure:

- Crystal Preparation:
  - Cut and polish the  $\text{Li}_2\text{WO}_4$  crystal to the desired dimensions.
  - Clean the crystal surfaces to remove any contaminants.
- Sensor Attachment:
  - Attach the NTD Ge thermistor or TES to the surface of the  $\text{Li}_2\text{WO}_4$  crystal using a small amount of epoxy. This sensor will measure the temperature rise (heat signal) upon particle interaction.
- Detector Assembly:
  - Place the  $\text{Li}_2\text{WO}_4$  crystal in a holder made of a low-radioactivity material like copper, using PTFE supports to minimize thermal contact with the holder.
  - Position the cryogenic light detector facing one of the crystal surfaces to collect the scintillation light.

- Wrap the crystal and light detector assembly with a reflective foil to maximize light collection.
- Cryogenic Installation:
  - Mount the detector assembly onto the cold stage of a dilution refrigerator.
  - Connect the sensors to the low-noise readout electronics.
  - Cool the detector down to its operating temperature, typically in the range of 10-20 mK.

## Protocol 3: Performance Characterization of a $\text{Li}_2\text{WO}_4$ Cryogenic Calorimeter

This protocol outlines the steps to measure the key performance parameters of the  $\text{Li}_2\text{WO}_4$  detector.

Equipment:

- Calibrated radioactive sources (e.g.,  $^{55}\text{Fe}$ ,  $^{60}\text{Co}$ ,  $^{232}\text{Th}$ )
- Data acquisition (DAQ) system
- Pulse processing and analysis software

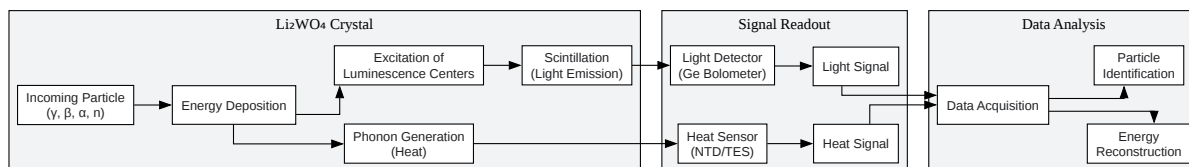
Procedure:

- Energy Calibration:
  - Place a radioactive source with well-defined gamma-ray lines (e.g.,  $^{60}\text{Co}$ ) near the detector.
  - Acquire a spectrum of the heat channel for a sufficient amount of time.
  - Identify the photopeaks corresponding to the known gamma-ray energies.
  - Perform a linear fit to the peak positions versus energy to establish the energy calibration of the heat channel.

- Energy Resolution Measurement:
  - From the calibrated energy spectrum, determine the Full Width at Half Maximum (FWHM) of the photopeaks.
  - The energy resolution is typically expressed as the FWHM at a specific energy. The baseline resolution is determined from the width of the noise peak at zero energy.
- Light Yield Measurement:
  - Calibrate the light detector using a known source.
  - For events of a specific energy in the heat channel, measure the corresponding signal amplitude in the light channel.
  - The light yield is the ratio of the light signal amplitude to the energy deposited in the crystal, typically expressed in keV/MeV.
- Alpha/Beta Particle Discrimination:
  - Acquire data with a source that emits both alpha and beta/gamma radiation (e.g., a  $^{232}\text{Th}$  source).
  - Create a 2D scatter plot of the light signal amplitude versus the heat signal amplitude for each event.
  - Different particle types will populate distinct bands in this plot due to their different light yields. Alpha particles typically have a lower light yield than beta/gamma particles of the same energy.
  - Quantify the separation between the alpha and beta/gamma bands to determine the particle discrimination power. This is often done by fitting the light yield distributions for each particle type with Gaussian functions and calculating the separation in terms of the standard deviations ( $\sigma$ ).

## Visualizations

### Scintillation and Heat Detection in $\text{Li}_2\text{WO}_4$

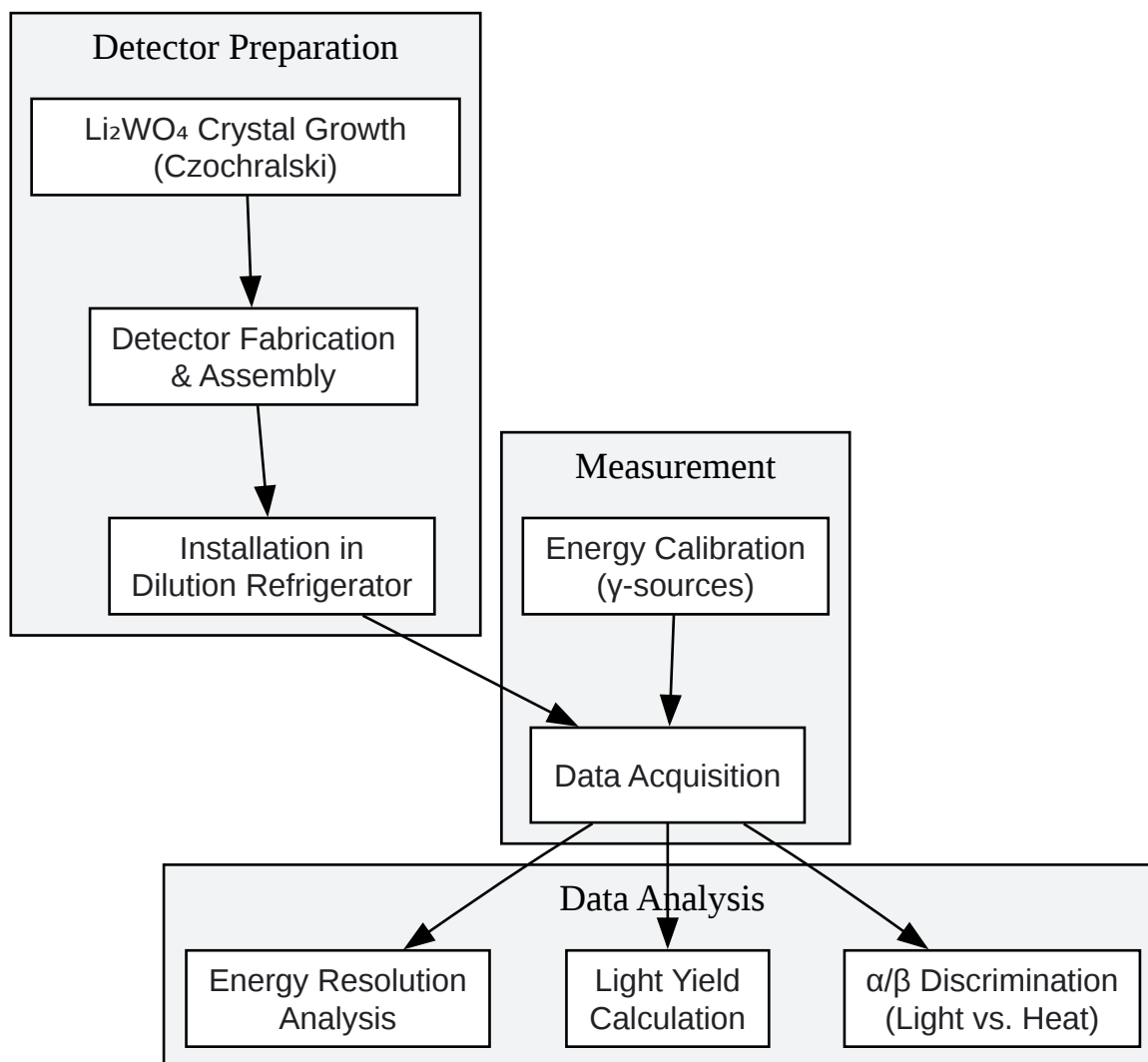


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Caption: Workflow of scintillation and heat signal generation and detection in a  $\text{Li}_2\text{WO}_4$  cryogenic calorimeter.

## Experimental Workflow for $\text{Li}_2\text{WO}_4$ Detector Characterization

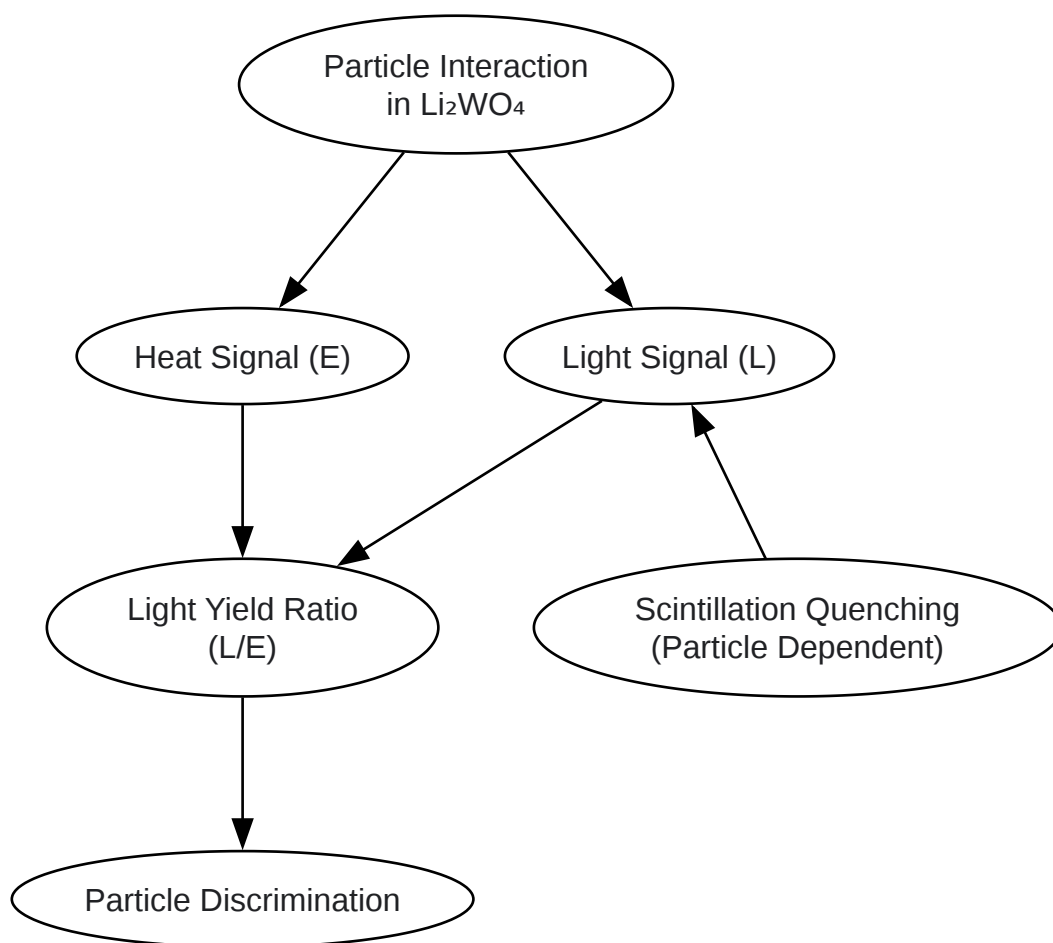




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Caption: Experimental workflow for the characterization of a  $\text{Li}_2\text{WO}_4$  scintillation detector.

## Logical Relationship for Particle Discrimination



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Caption: Logical relationship for particle discrimination based on the light-to-heat yield ratio in  $\text{Li}_2\text{WO}_4$ .

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## References

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